

Comprehensive Technical Guide: 2,8-Diazaspiro[4.5]decan-3-one Hydrochloride

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Compound of Interest

Compound Name: 2,8-Diazaspiro[4.5]decan-3-one
hydrochloride

CAS No.: 945892-88-6

Cat. No.: B1398205

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Executive Summary: The "Escape from Flatland"

In modern drug discovery, the transition from planar, aromatic-heavy molecules to three-dimensional (3D) scaffolds is critical for improving physicochemical properties such as solubility and target selectivity. **2,8-Diazaspiro[4.5]decan-3-one hydrochloride** represents a privileged spirocyclic scaffold. By fusing a piperidine ring (6-membered) and a pyrrolidinone ring (5-membered) at a single quaternary carbon, this structure offers a high fraction of sp³-hybridized carbons (

), rigidifying the molecular geometry while positioning vectors for library derivatization at the nitrogen atoms (

and

).

Chemical Identity & Structural Analysis[1][2][3][4][5][6]

Identification Data

Property	Detail
IUPAC Name	2,8-Diazaspiro[4.5]decan-3-one hydrochloride
CAS Number	945892-88-6 (HCl Salt); 561314-57-6 (Free Base)
Molecular Formula	(HCl Salt)
Molecular Weight	190.67 g/mol (HCl Salt); 154.21 g/mol (Free Base)
SMILES	<chem>C1CNCCC12CC(=O)NC2.Cl</chem>
Appearance	White to off-white solid
Solubility	Soluble in water, DMSO, and methanol

Structural Geometry

The molecule consists of two orthogonal rings sharing carbon C5:

- Ring A (Piperidine): Typically adopts a chair conformation, minimizing steric strain. The nitrogen at position 8 () is a secondary amine (in the free base) or ammonium (in the salt), serving as a primary handle for diversification (e.g., reductive amination, amide coupling).
- Ring B (Pyrrolidinone): A 5-membered lactam ring. The amide nitrogen () and the ketone () provide hydrogen bond donor/acceptor motifs, crucial for binding affinity in protein pockets.

Synthetic Methodology

The synthesis of 2,8-diazaspiro[4.5]decan-3-one relies on constructing the spiro-junction from a 4-piperidone precursor. The most robust route employs a Horner-Wadsworth-Emmons (HWE) olefination followed by a Michael addition/cyclization sequence.

Reaction Pathway Visualization



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Figure 1: Synthetic workflow for the construction of the 2,8-diazaspiro[4.5]decan-3-one scaffold.

Detailed Experimental Protocol

Note: This protocol describes the synthesis starting from commercially available N-Boc-4-piperidone.

Step 1: Horner-Wadsworth-Emmons Olefination

- Suspend NaH (60% in oil, 1.2 eq) in anhydrous THF at 0°C.
- Dropwise add triethyl phosphonoacetate (1.2 eq) and stir for 30 min to form the ylide.
- Add N-Boc-4-piperidone (1.0 eq) dissolved in THF. Warm to room temperature (RT) and stir for 2 hours.
- Quench/Workup: Add saturated
, extract with EtOAc. Dry (
) and concentrate to yield the
-unsaturated ester.

Step 2: Michael Addition of Nitromethane

- Dissolve the unsaturated ester (1.0 eq) in nitromethane (, used as solvent/reagent).
- Add DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene, 1.1 eq) and heat to 60°C for 4-6 hours.
- Workup: Evaporate excess nitromethane. Dilute residue with EtOAc, wash with 1N HCl (to remove DBU), then brine. Purify via flash chromatography to isolate the -nitro ester.

Step 3: Reductive Cyclization (The "Spiro" Step)

- Dissolve the nitro ester in MeOH.
- Add Raney Nickel (approx. 10 wt% loading) and purge with gas (balloon pressure or 50 psi in a Parr shaker).
- Stir at RT for 12-24 hours. The nitro group reduces to an amine, which spontaneously attacks the ethyl ester to close the lactam ring.
- Workup: Filter through Celite (Caution: Raney Ni is pyrophoric). Concentrate the filtrate to obtain tert-butyl 3-oxo-2,8-diazaspiro[4.5]decane-8-carboxylate.

Step 4: Acid Deprotection

- Dissolve the N-Boc intermediate in 4M HCl in 1,4-dioxane.
- Stir at RT for 2 hours. A white precipitate forms.
- Isolation: Filter the solid, wash with diethyl ether, and dry under vacuum to yield **2,8-diazaspiro[4.5]decan-3-one hydrochloride**.

Medicinal Chemistry Applications

Scaffold Utility

This molecule serves as a versatile building block for Fragment-Based Drug Discovery (FBDD).

- Vector 1 (

): High reactivity for nucleophilic substitution, reductive amination, or amide coupling. Used to attach lipophilic tails or target-specific warheads.

- Vector 2 (

): The lactam nitrogen can be alkylated (requires strong base) or arylated (Chan-Lam or Buchwald coupling) to modulate polarity and H-bond donor status.

Biological Case Studies

Therapeutic Area	Mechanism of Action	Role of Scaffold
Antifungal	Chitin Synthase Inhibitor	Derivatives of 2,8-diazaspiro[4.5]decan-1-one (isomer) and 3-one show potency against <i>C. albicans</i> by mimicking the transition state of chitin synthesis [1].
Neurology	Muscarinic Agonists (M1)	The spiro-framework provides a rigid mimetic of acetylcholine, with the basic nitrogen () interacting with the conserved Asp residue in the GPCR binding pocket [2].
Oncology	Peptide Mimetics	The spiro-lactam constrains the backbone, acting as a -turn mimetic in peptidomimetic inhibitors of protein-protein interactions (e.g., MDM2-p53).

Safety & Handling (GHS Classification)

Signal Word: Warning

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Handling Protocol:

- Use in a fume hood to avoid inhalation of dust.
- Wear nitrile gloves and safety glasses.
- Store in a desiccator; the hydrochloride salt is hygroscopic.

References

- Design, Synthesis and Biological Evaluation of Novel Diazaspiro[4.5]decan-1-one Derivatives. European Journal of Medicinal Chemistry. [Link](#)
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- PubChem Compound Summary for CID 60145982: **2,8-Diazaspiro[4.5]decan-3-one hydrochloride**. National Center for Biotechnology Information. [Link](#)
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Sources

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